

Application Note: Quantification of N-Benzylniacin using a Validated HPLC-UV Method

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Compound of Interest

Compound Name: **N-Benzylniacin**

Cat. No.: **B091188**

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method coupled with a UV detector for the accurate quantification of **N-Benzylniacin**. The described protocol is suitable for routine analysis in research and quality control environments, offering excellent linearity, accuracy, and precision. The method utilizes a C18 stationary phase with an isocratic mobile phase, allowing for a rapid and efficient separation and quantification of the target analyte.

Introduction

N-Benzylniacin is a derivative of niacin (Vitamin B3) and is of increasing interest in pharmaceutical and biochemical research. Accurate and reliable quantification of this compound is crucial for various stages of drug development, including formulation studies, stability testing, and pharmacokinetic analysis. This document provides a detailed protocol for a validated HPLC-UV method developed for this purpose.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector was used for this analysis. The specific parameters are outlined in the table below.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
UV Detection Wavelength	262 nm
Run Time	10 minutes

Preparation of Standards and Samples

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N-BenzylIniacin** reference standard and dissolve it in a 10 mL volumetric flask using the mobile phase as the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Dissolve the sample containing **N-BenzylIniacin** in the mobile phase to an estimated concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

Method Validation Summary

The developed method was validated according to standard guidelines for linearity, accuracy, precision, Limit of Detection (LOD), and Limit of Quantification (LOQ).

Linearity and Range

Concentration ($\mu\text{g/mL}$)	Peak Area (mAU*s)
1	15.2
5	76.1
10	151.8
25	380.5
50	759.2
100	1521.4
Correlation Coefficient (r^2)	0.9998

LOD, LOQ, Accuracy, and Precision

Parameter	Result
Limit of Detection (LOD)	0.25 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.75 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%

Detailed Experimental Protocol

- System Preparation:
 - Prepare the mobile phase as described in the chromatographic conditions.
 - Degas the mobile phase using sonication or vacuum filtration.
 - Purge the HPLC pump to remove any air bubbles.
 - Equilibrate the column with the mobile phase at a flow rate of 1.0 mL/min for at least 30 minutes or until a stable baseline is achieved.
- Standard and Sample Analysis:

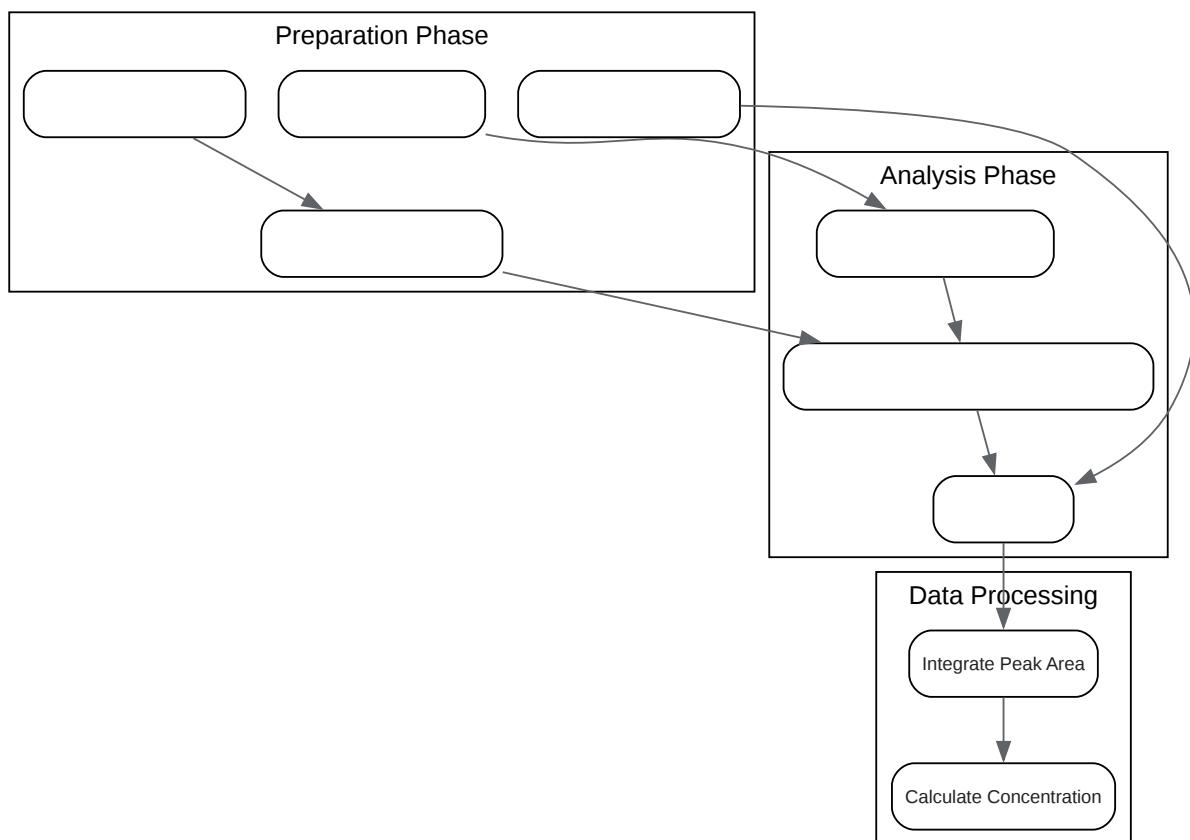
- Inject 10 µL of each working standard solution in ascending order of concentration.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Inject 10 µL of the prepared sample solution.
- Record the peak area of the analyte in the sample chromatogram.

- Quantification:
 - Determine the concentration of **N-BenzylIniacin** in the sample by interpolating its peak area from the linear regression equation of the calibration curve.

Visualized Workflow and Relationships

The following diagrams illustrate the key processes and logical connections in the quantification of **N-BenzylIniacin**.

Experimental Workflow for N-Benzylniacin Quantification

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